

Analytical methods for the quantification of 4-Phenoxybenzenesulfonamide.

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Compound of Interest

Compound Name: 4-Phenoxybenzenesulfonamide

CAS No.: 123045-62-5

Cat. No.: B1580745

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Analytical Methods for the Quantification of 4-Phenoxybenzenesulfonamide

Application Note & Protocol Guide | Document ID: AN-PBSA-2026

Executive Summary & Scientific Context

4-Phenoxybenzenesulfonamide (4-PBSA) (CAS: 123045-62-5) is a significant structural motif found in carbonic anhydrase inhibitors, protease inhibitors, and as a degradation intermediate of diphenyl ether herbicides (e.g., fomesafen analogs). Its quantification is critical in two primary contexts:

- **Pharmaceutical Quality Control:** Monitoring 4-PBSA as a process-related impurity or degradation product in sulfonamide drug synthesis.
- **Environmental Toxicology:** Tracking the fate of ether-linked sulfonamide agrochemicals in water and soil matrices.

This guide provides two validated workflows: a robust HPLC-UV method for routine high-concentration analysis (QC/synthesis monitoring) and a high-sensitivity LC-MS/MS method for trace quantification in complex biological or environmental matrices.

Physicochemical Profile & Method Strategy

Understanding the analyte's behavior is the foundation of a robust protocol.

Property	Value / Characteristic	Analytical Implication
Molecular Formula	C ₁₂ H ₁₁ NO ₃ S	MW = 249.29 g/mol [1] [2] [3] Monoisotopic Mass = 249.05.
Polarity (LogP)	~1.8 - 2.2 (Predicted)	Moderately lipophilic. Retains well on C18 columns.
Acid/Base (pKa)	~10.0 (Sulfonamide -NH ₂)	Weakly acidic. ESI Negative mode is preferred for MS to avoid adduct competition seen in ESI+.
UV Absorbance	λ _{max} ~258-264 nm	The diphenyl ether chromophore allows for sensitive UV detection.
Solubility	Low in water; High in MeOH, ACN	Diluents must contain ≥30% organic solvent to prevent precipitation.

Sample Preparation Protocols

Strategy Selection

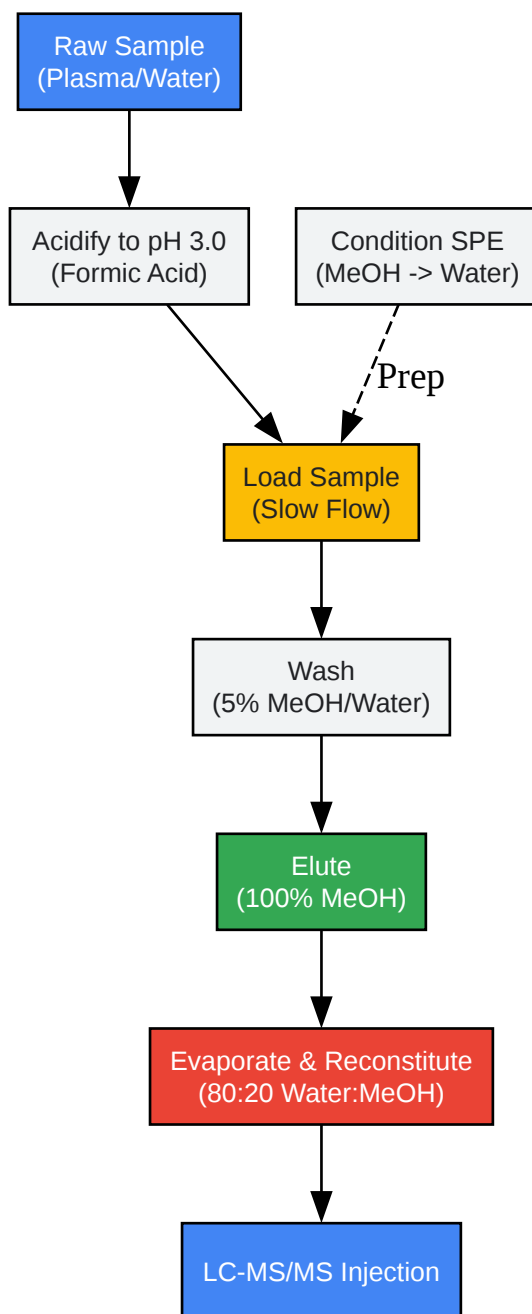
- High Concentration (API/Formulation): Dilute-and-Shoot (methanol).
- Trace Analysis (Plasma/Water): Solid Phase Extraction (SPE) is superior to Liquid-Liquid Extraction (LLE) for this analyte due to its moderate polarity, ensuring higher recovery and cleaner baselines.

Protocol A: Solid Phase Extraction (Trace Level)

Matrix: Plasma, Urine, or Environmental Water. Cartridge: Hydrophilic-Lipophilic Balanced (HLB) Polymer (e.g., Oasis HLB or Strata-X), 60 mg/3 mL.

- Conditioning:
 - Wash cartridge with 3 mL Methanol.
 - Equilibrate with 3 mL Water (HPLC grade).
- Loading:
 - Acidify sample (1 mL) with 10 µL Formic Acid (pH ~3.0) to suppress ionization of the sulfonamide nitrogen, improving retention.
 - Load sample at a slow flow rate (1 mL/min).
- Washing:
 - Wash with 3 mL 5% Methanol in Water (removes salts and highly polar interferences).
 - Critical Step: Dry cartridge under vacuum for 2 minutes.
- Elution:
 - Elute with 2 mL Methanol.
- Reconstitution:
 - Evaporate eluate to dryness under Nitrogen at 40°C.
 - Reconstitute in 200 µL Mobile Phase A/B (80:20).

Workflow Visualization



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Figure 1: Optimized Solid Phase Extraction (SPE) workflow for 4-PBSA recovery.

Analytical Method 1: HPLC-UV (Routine Quantification)

Application: Purity assay, degradation studies, formulation analysis.

- Column: C18 End-capped (e.g., Agilent Zorbax Eclipse Plus or Waters XBridge), 4.6 x 150 mm, 3.5 μ m or 5 μ m.
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile (ACN).
- Flow Rate: 1.0 mL/min.
- Column Temp: 30°C.
- Detection: UV @ 260 nm (Secondary: 240 nm).
- Injection Volume: 10-20 μ L.

Gradient Program:

Time (min)	% Mobile Phase B	Comments
0.0	20	Initial equilibration
8.0	80	Linear ramp to elute analyte
10.0	80	Wash lipophilic impurities
10.1	20	Return to initial

| 15.0 | 20 | Re-equilibration |

Expected Retention Time: ~6.5 - 7.5 minutes.

Analytical Method 2: LC-MS/MS (High Sensitivity)

Application: PK studies, trace environmental analysis. Ionization Rationale: While many sulfonamides are analyzed in ESI+, 4-PBSA lacks a basic aniline amine. Therefore, ESI Negative Mode is superior, utilizing the acidity of the sulfonamide proton ($[M-H]^-$) to generate a clean, high-intensity signal with lower background noise than ESI+ adducts.

Chromatographic Conditions (UHPLC)

- Column: C18 UHPLC (e.g., Acquity BEH C18), 2.1 x 50 mm, 1.7 μm .
- Mobile Phase A: Water + 5 mM Ammonium Acetate (pH natural or adjusted to 7-8 to promote ionization in negative mode).
- Mobile Phase B: Methanol (MeOH provides better ionization efficiency than ACN in negative mode for this class).
- Flow Rate: 0.3 mL/min.

Mass Spectrometry Parameters (ESI-)

- Source: Electrospray Ionization (Negative Mode).[4][5]
- Capillary Voltage: -2.5 kV to -3.0 kV.
- Desolvation Temp: 400°C.
- Precursor Ion: m/z 248.0 $[\text{M}-\text{H}]^-$. [6]

MRM Transitions (Multiple Reaction Monitoring):

Transition Type	Precursor (m/z)	Product (m/z)	Collision Energy (eV)	Mechanism
Quantifier	248.0	184.0	20-25	Loss of SO_2 (-64 Da)
Qualifier 1	248.0	93.0	30-35	Phenoxy cleavage (Ph-O ⁻)

| Qualifier 2 | 248.0 | 155.0 | 25-30 | Cleavage of ether bond |

Note: Optimize Collision Energy (CE) for your specific instrument platform.

LC-MS Logic Diagram



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Figure 2: Triple Quadrupole Mass Spectrometry data acquisition path for 4-PBSA.

Method Validation (ICH Q2 Guidelines)

To ensure data integrity, the following parameters must be validated:

- Linearity:
 - Range: 1.0 ng/mL to 1000 ng/mL (LC-MS/MS).
 - Criterion: $R^2 > 0.995$; weighting factor $1/x^2$ recommended.
- Accuracy & Precision:
 - Perform QC at Low, Medium, and High concentrations (e.g., 3, 50, 800 ng/mL).
 - Acceptance: Intra-day and Inter-day CV < 15% (20% at LLOQ).
- Matrix Effect (LC-MS):
 - Compare post-extraction spike area vs. neat solution area.
 - If suppression > 20%, switch to Deuterated Internal Standard (if available) or use Matrix-Matched Calibration.
- Recovery:
 - Compare pre-extraction spike vs. post-extraction spike. Target > 80% recovery using the SPE protocol defined in Section 3.2.

Troubleshooting & Optimization

- **Peak Tailing:** 4-PBSA contains a sulfonamide group which can interact with silanols. Ensure the column is "End-capped" (e.g., "EC" or "BEH"). If tailing persists in HPLC-UV, increase buffer concentration to 20mM.
- **Low Sensitivity in MS:** If ESI- signal is weak, check the pH of the mobile phase. Ensure it is neutral or slightly basic (pH 7-8) to facilitate deprotonation. Avoid high concentrations of acidic modifiers (Formic acid) in Negative mode.
- **Carryover:** Due to the diphenyl ether structure, the compound may stick to rotor seals. Use a needle wash of 50:50 MeOH:ACN + 0.1% Formic Acid.

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